

Best practices for storing and handling Leramistat (MBS2320).

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Compound of Interest

Compound Name: *Leramistat*

Cat. No.: *B12391344*

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Leramistat (MBS2320) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **Leramistat** (MBS2320). Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the integrity and successful use of **Leramistat** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing solid **Leramistat** (MBS2320)?

A: While specific long-term storage instructions for solid **Leramistat** are not readily available, as a general best practice for research compounds, it is advisable to store the solid powder in a tightly sealed container at -20°C, protected from light and moisture. For short-term storage, refrigeration at 4°C may be acceptable.

Q2: How should I prepare a stock solution of **Leramistat**?

A: It is recommended to prepare a stock solution of **Leramistat** in an appropriate solvent such as DMSO. For in vivo experiments, specific solvent formulations are suggested. For example, a stock solution can be prepared in 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, or 10% DMSO and 90% Corn Oil to achieve a solubility of ≥ 2.5 mg/mL (6.17 mM).[1]

Q3: What are the recommended storage conditions for **Leramistat** stock solutions?

A: Prepared stock solutions of **Leramistat** should be aliquoted to avoid repeated freeze-thaw cycles.^[1] Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] It is crucial to protect the solutions from light and store them under an inert atmosphere, such as nitrogen.^[1]

Q4: Is **Leramistat** stable in solution?

A: **Leramistat** stock solutions are stable for up to 6 months at -80°C and 1 month at -20°C when stored properly.^[1] The stability in working solutions at room temperature or 37°C for extended periods has not been specified and should be determined empirically for your experimental conditions. **Leramistat** has shown moderate stability in rat and human hepatocytes, with half-lives of 7 and 154 minutes, respectively.^[1]

Q5: What is the mechanism of action of **Leramistat**?

A: **Leramistat** is an inhibitor of mitochondrial complex I (NADH:ubiquinone oxidoreductase), which plays a role in the regulation of cell metabolism and immune metabolism.^[1] By inhibiting complex I, **Leramistat** can impact cellular ATP production.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of Leramistat in stock solution upon thawing.	The compound may have come out of solution during freezing.	Gently warm the vial in a water bath (not exceeding 37°C) and vortex or sonicate until the precipitate redissolves completely. Centrifuge the vial briefly before opening to collect all the solution at the bottom.
Difficulty dissolving solid Leramistat.	The compound may have low solubility in the chosen solvent at room temperature.	To aid dissolution, you can gently warm the solution and/or use sonication. ^[1] Ensure the solvent is of high purity and anhydrous, as water content can sometimes affect solubility.
Inconsistent experimental results.	1. Improper storage leading to degradation of the compound. 2. Repeated freeze-thaw cycles of the stock solution. 3. Inaccurate concentration of the working solution.	1. Always store the solid compound and stock solutions as recommended. Protect from light and moisture. 2. Aliquot the stock solution upon preparation to minimize freeze-thaw cycles. ^[1] 3. Ensure your pipetting is accurate and that the compound is fully dissolved before making dilutions.
Loss of compound activity over time.	The compound may be degrading in the working solution at experimental temperatures (e.g., 37°C).	Prepare fresh working solutions from a frozen stock aliquot for each experiment. Avoid storing diluted solutions for extended periods.

Quantitative Data Summary

Leramistat (MBS2320) Storage and Stability

Form	Storage Temperature	Duration	Special Conditions
Stock Solution	-80°C	6 months	Protect from light, store under nitrogen. [1]
Stock Solution	-20°C	1 month	Protect from light, store under nitrogen. [1]

Leramistat (MBS2320) In Vivo Solubility

Solvent System	Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.17 mM) [1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.17 mM) [1]

Experimental Protocols

Protocol: Measurement of Mitochondrial Respiration Inhibition by **Leramistat** using High-Resolution Respirometry

This protocol describes a general workflow to assess the inhibitory effect of **Leramistat** on mitochondrial complex I activity in isolated mitochondria or cultured cells.

1. Preparation of Reagents:

- **Respiration Buffer:** Prepare a suitable respiration buffer (e.g., MiR05: 0.5 mM EGTA, 3 mM MgCl₂, 60 mM K-lactobionate, 20 mM taurine, 10 mM KH₂PO₄, 20 mM HEPES, 110 mM sucrose, and 1 g/L BSA, pH 7.1).
- **Substrates for Complex I:** Prepare stock solutions of pyruvate, malate, and glutamate (e.g., 1 M stocks in ultrapure water).

- ADP Solution: Prepare a stock solution of ADP (e.g., 500 mM in ultrapure water, pH adjusted to ~7.0).
- **Leramistat** Stock Solution: Prepare a concentrated stock solution of **Leramistat** in DMSO (e.g., 10 mM).

2. Experimental Procedure (for isolated mitochondria):

- Calibrate the high-resolution respirometer (e.g., Oroboros O2k) according to the manufacturer's instructions.
- Add 2 mL of pre-warmed (37°C) respiration buffer to the chambers.
- Add isolated mitochondria (typically 0.05 - 0.1 mg/mL final concentration).
- Allow the oxygen consumption rate to stabilize (ROUTINE respiration).
- Add Complex I substrates (e.g., 10 mM pyruvate, 5 mM malate, 10 mM glutamate) to measure LEAK respiration.
- Add ADP (e.g., 2.5 mM) to stimulate oxidative phosphorylation (OXPHOS) and measure Complex I-linked respiration.
- Once a stable OXPHOS state is reached, perform a titration of **Leramistat** by adding small volumes of the stock solution to achieve the desired final concentrations (e.g., in the nanomolar to micromolar range).
- Record the oxygen consumption rate after each addition to determine the inhibitory effect of **Leramistat** on Complex I.
- As a control, add a known Complex I inhibitor like rotenone to achieve maximal inhibition.
- Add succinate (a Complex II substrate) to assess the activity of the downstream electron transport chain and confirm the specificity of **Leramistat** for Complex I.

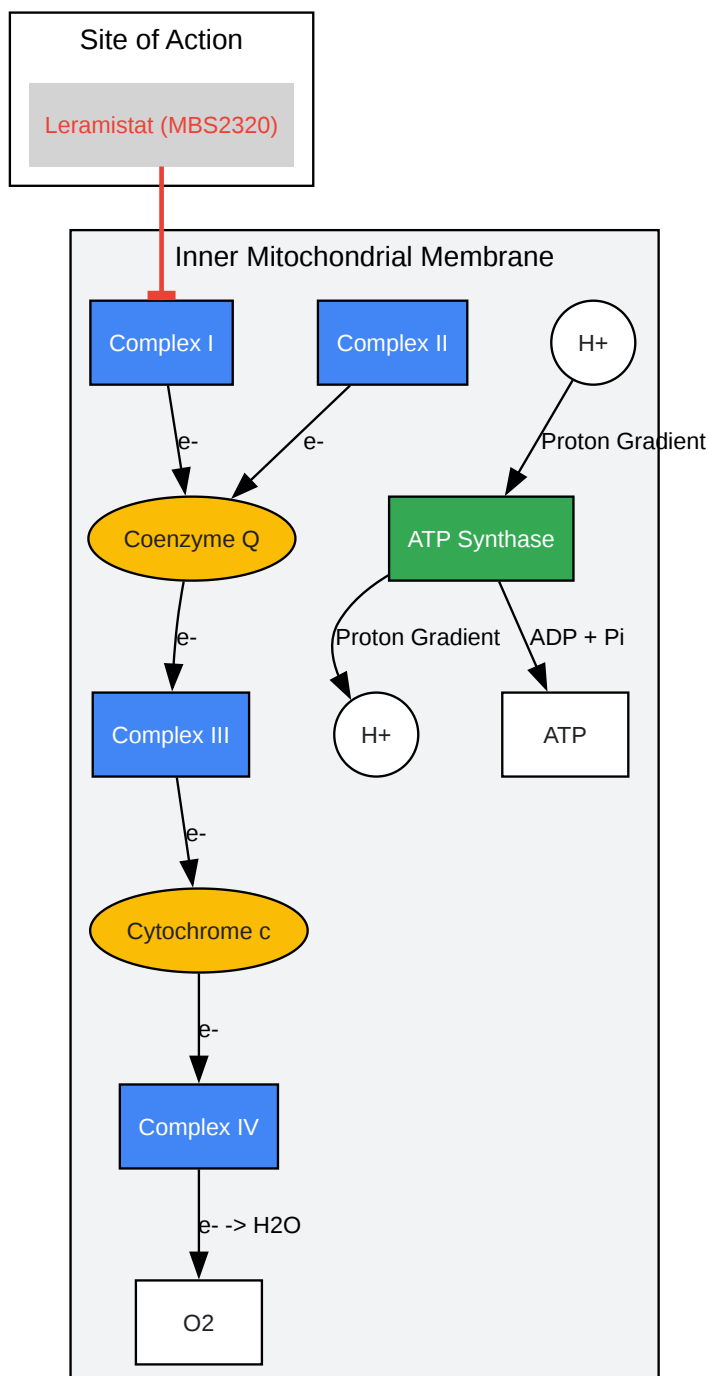
3. Data Analysis:

- Calculate the oxygen consumption rates (OCR) at each step.

- Plot the OCR as a function of **Leramistat** concentration to determine the IC₅₀ value.

Visualizations

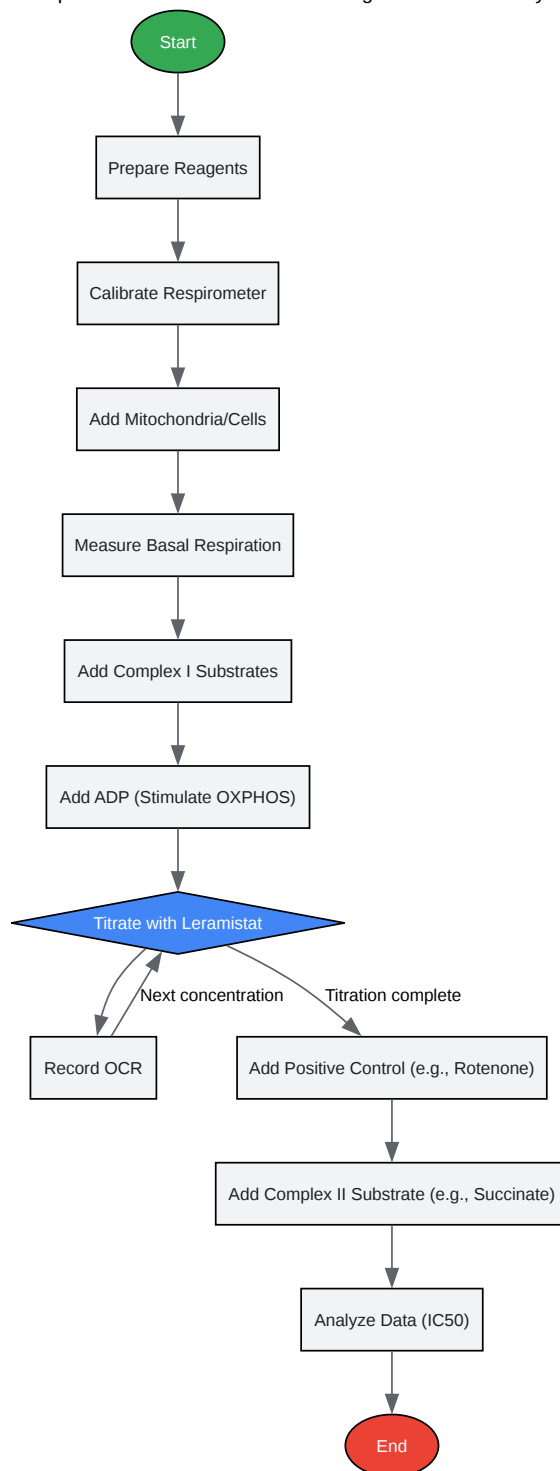
Simplified Mitochondrial Electron Transport Chain



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Caption: **Leramistat** (MBS2320) inhibits Complex I of the mitochondrial electron transport chain.

Experimental Workflow for Assessing Leramistat Activity

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Caption: Workflow for determining the inhibitory effect of **Leramistat** on mitochondrial respiration.

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References

- 1. medchemexpress.com [medchemexpress.com]
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